

preparing 3-Demethylthiocolchicine stock solution for experiments

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Compound of Interest

Compound Name: 3-Demethylthiocolchicine

Cat. No.: B195318

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Application Notes and Protocols for 3-Demethylthiocolchicine For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Demethylthiocolchicine is a synthetic derivative of thiocolchicine, an analog of the natural product colchicine. Like its parent compounds, **3-Demethylthiocolchicine** functions as a potent antimitotic agent by disrupting microtubule polymerization. It binds to β -tubulin, preventing the formation of microtubules, which are essential for various cellular processes, including cell division, motility, and intracellular transport.^{[1][2]} This disruption leads to cell cycle arrest at the G2/M phase and can subsequently induce apoptosis, making it a compound of interest in cancer research and drug development.^[2] These application notes provide detailed protocols for the preparation of **3-Demethylthiocolchicine** stock solutions and its application in cell-based assays.

Chemical Properties

Property	Value	Reference
Molecular Formula	C ₂₁ H ₂₃ NO ₅ S	[3]
Molecular Weight	401.5 g/mol	[3]
Appearance	Solid	[3]
Solubility	Chloroform, DMSO, Ethanol	[2][3]

Storage and Stability

Proper storage of **3-Demethylthiocolchicine** is crucial to maintain its stability and biological activity.

Form	Storage Temperature	Stability	Special Instructions	Reference
Solid Powder	-20°C	≥ 4 years	Protect from light.	[3]
Stock Solution in DMSO	-20°C	Up to 1 month	Aliquot to avoid repeated freeze-thaw cycles. Protect from light.	[4]
Stock Solution in DMSO	-80°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles. Protect from light.	[4]

Experimental Protocols

I. Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **3-Demethylthiocolchicine** in dimethyl sulfoxide (DMSO).

Materials:

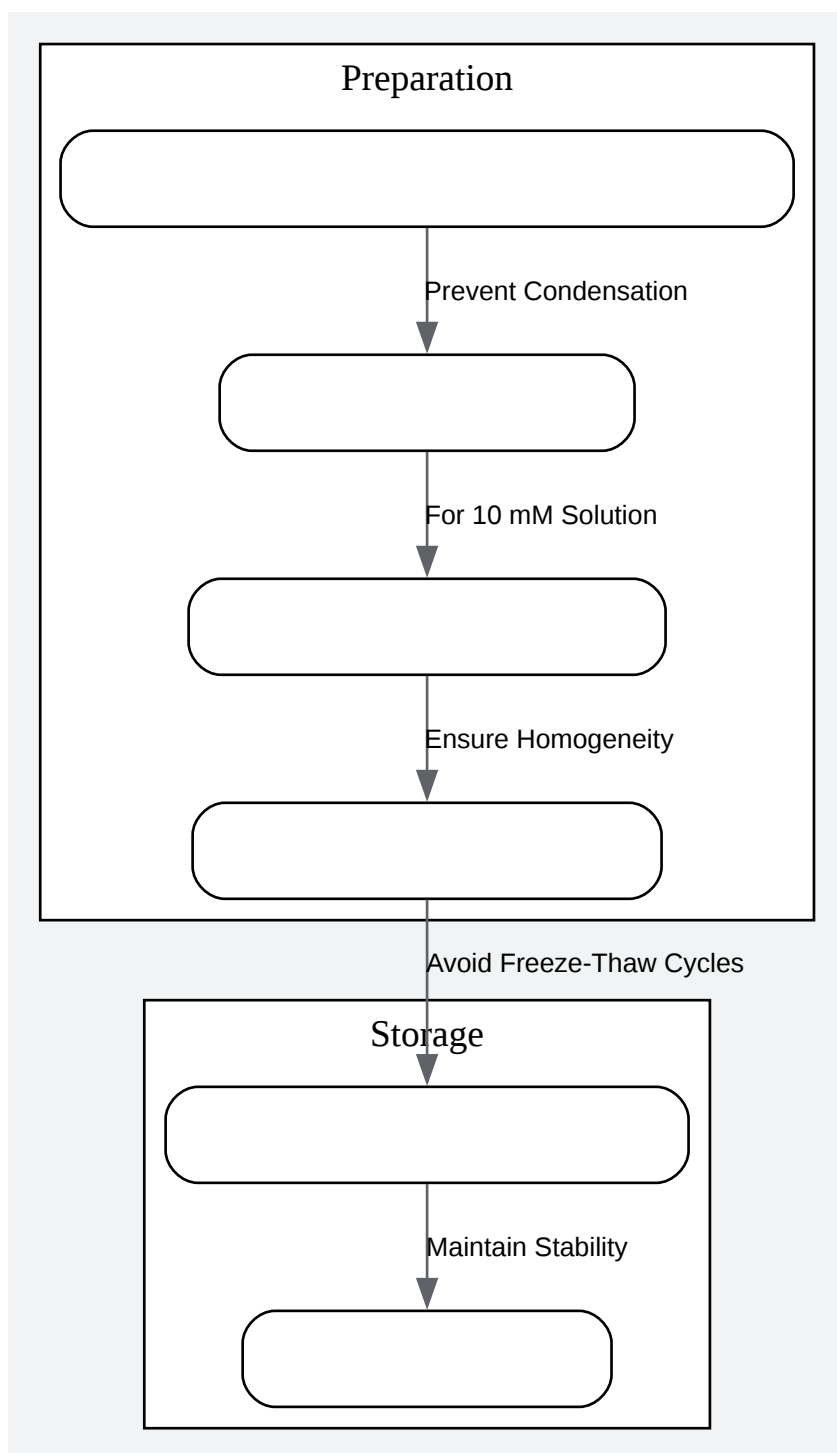
- **3-Demethylthiocolchicine** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber vials
- Analytical balance
- Vortex mixer
- Calibrated micropipettes

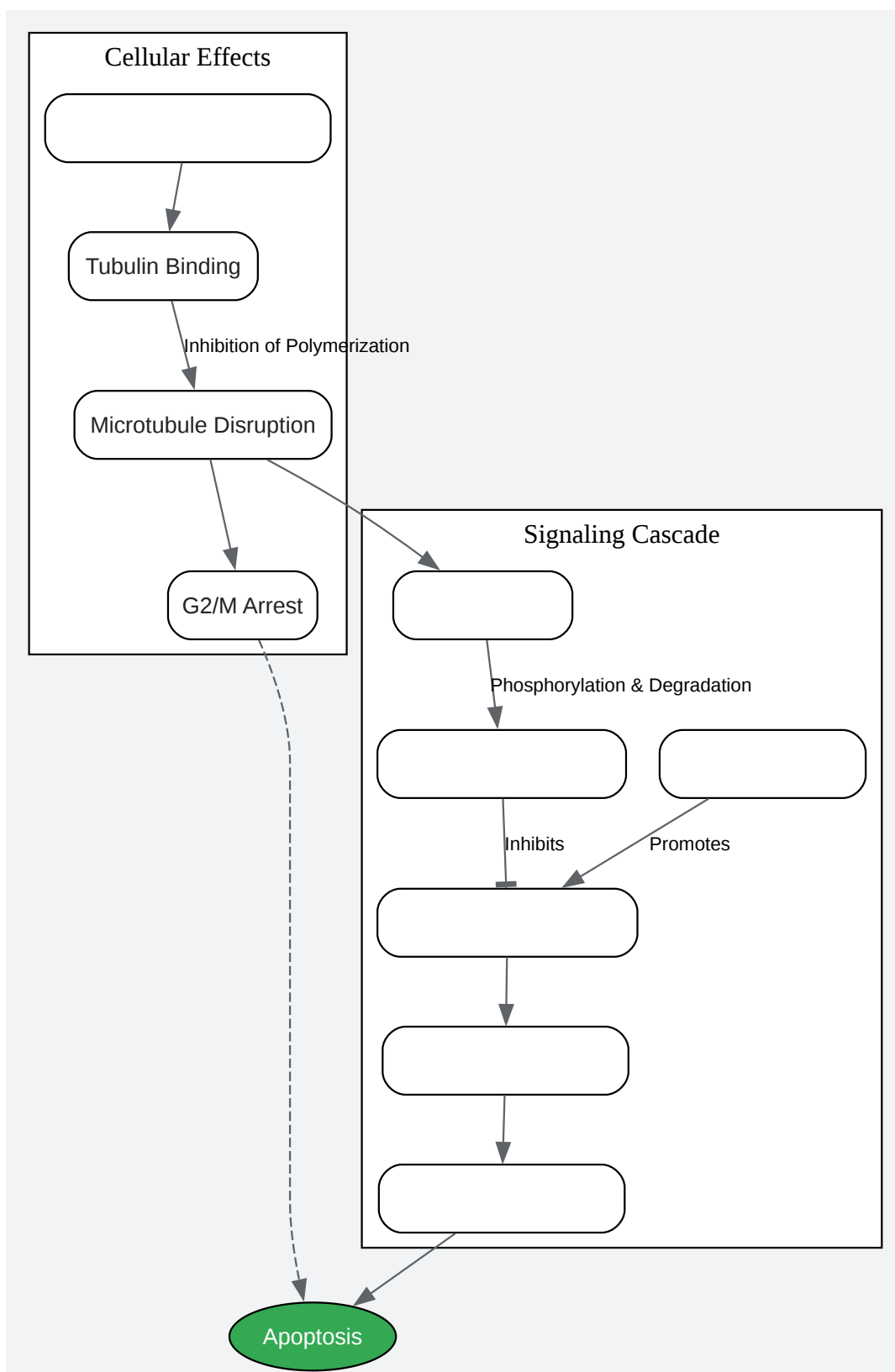
Safety Precautions: **3-Demethylthiocolchicine** is classified as highly toxic. It is fatal if swallowed or inhaled and causes serious eye damage.[5] Always handle this compound in a chemical fume hood while wearing appropriate personal protective equipment (PPE), including a lab coat, safety goggles, and gloves.

Procedure:

- **Equilibration:** Allow the vial of **3-Demethylthiocolchicine** powder to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Tare a sterile microcentrifuge tube on an analytical balance. Carefully weigh out 4.015 mg of **3-Demethylthiocolchicine** powder into the tube.
- **Solvent Addition:** Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the powder.
- **Dissolution:** Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. Gentle warming to 37°C can aid in dissolution.
- **Aliquoting and Storage:** Aliquot the 10 mM stock solution into smaller volumes in sterile, light-protected (amber) microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[4]

Experimental Workflow for Stock Solution Preparation





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